

Personal protective equipment for handling Tetrachloroauric acid

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Compound of Interest

Compound Name: Tetrachloroauric acid

Cat. No.: B8796247

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Essential Safety and Handling Guide for Tetrachloroauric Acid

This guide provides immediate safety, operational, and disposal protocols for handling **tetrachloroauric acid**, ensuring the protection of laboratory personnel and the environment. Adherence to these procedures is critical due to the corrosive and hazardous nature of this chemical.

Tetrachloroauric acid is a corrosive substance that can cause severe skin burns and serious eye damage.[1][2][3] It may also cause an allergic skin reaction.[1][2] Ingestion is harmful and can lead to severe damage to the gastrointestinal tract.[3] Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

The following personal protective equipment is required when handling **tetrachloroauric acid** to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles with side shields and a face shield. [1][4][5]	Protects against splashes and dust, preventing severe eye damage.
Skin Protection	Chemical-resistant gloves (e.g., nitrile or rubber) tested to EN 374 standard.[1][2][5] A complete suit protecting against chemicals or a lab coat is also necessary.[4][5][6]	Prevents direct contact with the skin, which can cause severe burns and allergic reactions.
Respiratory Protection	An approved respirator should be used when dust is generated or if working outside a fume hood.[4][5]	Protects against inhalation of dust, which can be toxic.

Operational Plan: Handling and Storage

Handling:

- Always handle **tetrachloroauric acid** in a well-ventilated area, preferably within a chemical fume hood.[4][7]
- Avoid the formation of dust and aerosols during handling.[6][8]
- Prevent contact with skin, eyes, and clothing.[1][2]
- Wash hands thoroughly after handling the substance.[4]
- Do not eat, drink, or smoke in the handling area.[5]

Storage:

- Store in a cool, dry, and well-ventilated place.[4][5]
- Keep the container tightly closed and protected from light, moisture, and air.[4][5]

- Store away from incompatible materials such as strong bases, metals, and reducing agents.
[4][5] The recommended storage temperature is between 15–25 °C.[1][2]

Emergency Procedures

Eye Contact:

- Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[7]
- Seek immediate medical attention from an ophthalmologist.

Skin Contact:

- Immediately remove all contaminated clothing.[7]
- Wash the affected area with soap and plenty of water.[7]
- Seek immediate medical attention.

Ingestion:

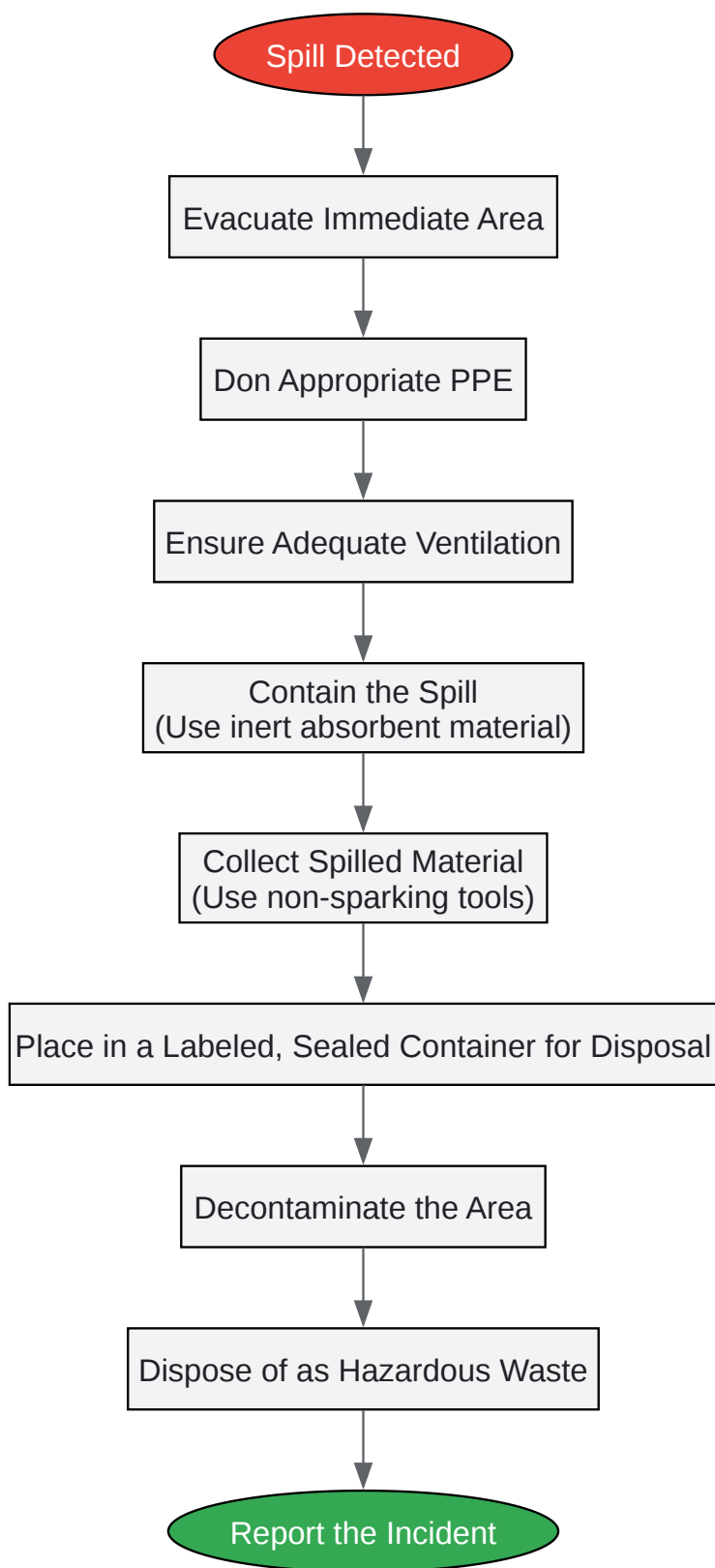
- Rinse the mouth with water.[6]
- Do NOT induce vomiting.[6][7]
- Seek immediate medical attention.[7]

Inhalation:

- Move the person to fresh air.
- If breathing is difficult, provide oxygen.
- Seek immediate medical attention.

Spill Response Workflow

In the event of a spill, follow the steps outlined in the workflow below.



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Workflow for **Tetrachloroauric Acid** Spill Response

Disposal Plan

All waste containing **tetrachloroauric acid** is classified as hazardous waste.[7]

- Collection: Collect waste material in a suitable, closed, and correctly labeled container.[6] Do not mix with other waste streams.
- Disposal: Dispose of the waste through a licensed professional waste disposal service.[6] Adhere to all local, state, and federal regulations for hazardous waste disposal.[5]
- Contaminated Packaging: Dispose of the original container as hazardous waste at a special waste collection point.[7]

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